

Application of Lead Oxalate in Environmental Remediation of Lead

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Compound of Interest

Compound Name: Lead oxalate

Cat. No.: B3029881

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These application notes provide a comprehensive overview of the use of **lead oxalate** precipitation for the environmental remediation of lead-contaminated aqueous solutions. The protocols outlined below detail both abiotic chemical precipitation and biotic remediation strategies, offering researchers a foundational guide for laboratory-scale investigations.

The primary mechanism for lead remediation using oxalate is the precipitation of lead(II) ions (Pb^{2+}) as highly insoluble **lead oxalate** (PbC_2O_4). This process effectively removes dissolved lead from water, converting it into a solid form that can be separated through physical means such as filtration or sedimentation. Both direct chemical addition of oxalate salts and microbially-mediated oxalate production have demonstrated high efficacy in lead removal.

Data Presentation

The following tables summarize quantitative data from various studies on the efficiency of lead removal through precipitation.

Table 1: Efficiency of Lead Removal by Chemical Precipitation

| Precipitating Agent | Initial Lead Concentration (mg/L) | pH | Oxalate Dosage | Temperature (°C) | Reaction Time (min) | Removal Efficiency (%) | Reference |
|---------------------|-----------------------------------|-----------|---------------------------|------------------|---------------------|------------------------|---------------------|
| Sodium Oxalate | 500 | 5.0 | Stoichiometric | 25 | 60 | >99 | [1] |
| Oxalic Acid | Not Specified | 5.0 - 6.0 | 1.5 - 2.0x Stoichiometric | Room Temp. | Not Specified | High | [2] |
| Sodium Carbonate | 5 - 600 | 11 | Not Specified | Not Specified | Not Specified | 96.8 | [3] |
| Calcium Hydroxide | 100 - 600 | 11 | Not Specified | Not Specified | Not Specified | 88 - 95 | [3] |
| Lime | Not Specified | >11 | 3 g/L | Not Specified | Not Specified | 99.6 | [4] |

Table 2: Bioremediation of Lead using Oxalate-Producing Fungi

| Fungal Species | Initial Lead Concentration (mg/L) | Incubation Time (days) | Lead Removal Efficiency (%) | Key Findings | Reference |
|---------------------------|-----------------------------------|------------------------|-----------------------------|--|---|
| Aspergillus niger | 500 | 5 | >95 | Formation of lead oxalate minerals is the dominant mechanism for Pb toxicity resistance. | [5] [6] |
| Aspergillus niger | 1000 | 5 | >95 | Low Pb concentrations can stimulate oxalic acid production. | [5] [6] |
| Aspergillus niger | 1500 | 5 | >95 | High tolerance to lead, maintaining growth and oxalic acid production. | [5] [6] |
| Penicillium oxalicum | 100, 500, 2500 | 7 | 90, 98.3, 86.2 | Immobilization through formation of extracellular lead oxalate and intracellular lead complexes. | [7] |
| Penicillium oxalicum with | ~1700 | Not Specified | ~98 | Precipitation of lead | [8] |

Fluorapatite

oxalate
contributes to
overall Pb
immobilization.
n.

Experimental Protocols

Protocol 1: Abiotic Lead Precipitation using Sodium Oxalate

This protocol describes a standard laboratory procedure for the removal of lead from a synthetic aqueous solution via chemical precipitation with sodium oxalate.

Materials:

- Lead nitrate ($\text{Pb}(\text{NO}_3)_2$) solution (e.g., 100 mg/L Pb^{2+})
- Sodium oxalate ($\text{Na}_2\text{C}_2\text{O}_4$) solution (e.g., 0.1 M)
- Nitric acid (HNO_3) and Sodium hydroxide (NaOH) for pH adjustment
- Deionized water
- Beakers
- Magnetic stirrer and stir bars
- pH meter
- Filtration apparatus (e.g., vacuum filtration with 0.45 μm filters)
- Analytical instrument for lead measurement (e.g., Atomic Absorption Spectrometer - AAS or Inductively Coupled Plasma - Optical Emission Spectrometer - ICP-OES)

Procedure:

- **Preparation of Lead Solution:** Prepare a stock solution of lead nitrate in deionized water. For example, to make a 100 mg/L Pb^{2+} solution, dissolve the appropriate amount of $\text{Pb}(\text{NO}_3)_2$ in a known volume of deionized water.
- **pH Adjustment:** Transfer a known volume of the lead solution to a beaker and place it on a magnetic stirrer. Adjust the initial pH of the solution to the desired level (e.g., pH 5.0) using dilute HNO_3 or NaOH .
- **Precipitation:** While stirring, add a stoichiometric amount of sodium oxalate solution to the lead solution. The reaction is: $\text{Pb}^{2+}(\text{aq}) + \text{C}_2\text{O}_4^{2-}(\text{aq}) \rightarrow \text{PbC}_2\text{O}_4(\text{s})$.
- **Reaction:** Continue stirring for a set reaction time (e.g., 60 minutes) to allow for complete precipitation.
- **Separation:** Separate the **lead oxalate** precipitate from the solution by filtration.
- **Analysis:** Analyze the lead concentration in the filtrate using a suitable analytical technique (AAS or ICP-OES) to determine the final lead concentration and calculate the removal efficiency.

Protocol 2: Bioremediation of Lead using *Aspergillus niger*

This protocol outlines an experiment to evaluate the capability of the fungus *Aspergillus niger* to remove lead from a liquid medium through the production of oxalic acid and subsequent precipitation of **lead oxalate**.^{[5][6]}

Materials:

- *Aspergillus niger* culture
- Potato Dextrose Broth (PDB) medium
- Lead nitrate ($\text{Pb}(\text{NO}_3)_2$)
- Sterile conical flasks

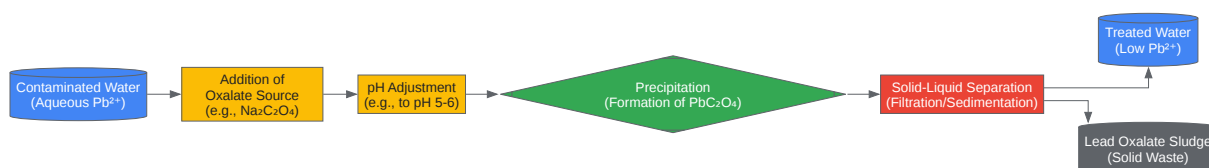
- Incubator shaker
- Centrifuge
- Filtration apparatus
- Analytical instrument for lead and oxalic acid measurement (e.g., ICP-OES and High-Performance Liquid Chromatography - HPLC)

Procedure:

- Fungal Inoculum Preparation: Grow *Aspergillus niger* on a suitable agar medium. Prepare a spore suspension in sterile saline solution.
- Medium Preparation: Prepare PDB medium in conical flasks and sterilize. After cooling, add sterile lead nitrate solution to achieve the desired final lead concentrations (e.g., 0, 500, 1000, 1500 mg/L).
- Inoculation: Inoculate the lead-containing and control media with the *Aspergillus niger* spore suspension.
- Incubation: Incubate the flasks in a shaker incubator at an appropriate temperature (e.g., 28°C) and agitation speed (e.g., 150 rpm) for a specified period (e.g., 5-7 days).
- Sample Collection and Separation: At desired time intervals, collect samples from the flasks. Separate the fungal biomass and precipitate from the culture medium by centrifugation and/or filtration.
- Analysis:
 - Measure the residual lead concentration in the supernatant to determine removal efficiency.
 - Analyze the concentration of oxalic acid in the supernatant using HPLC.
 - The collected solid phase can be analyzed using techniques like X-ray Diffraction (XRD) and Scanning Electron Microscopy with Energy Dispersive X-ray Spectroscopy (SEM-EDS) to confirm the presence of **lead oxalate**.

Visualizations

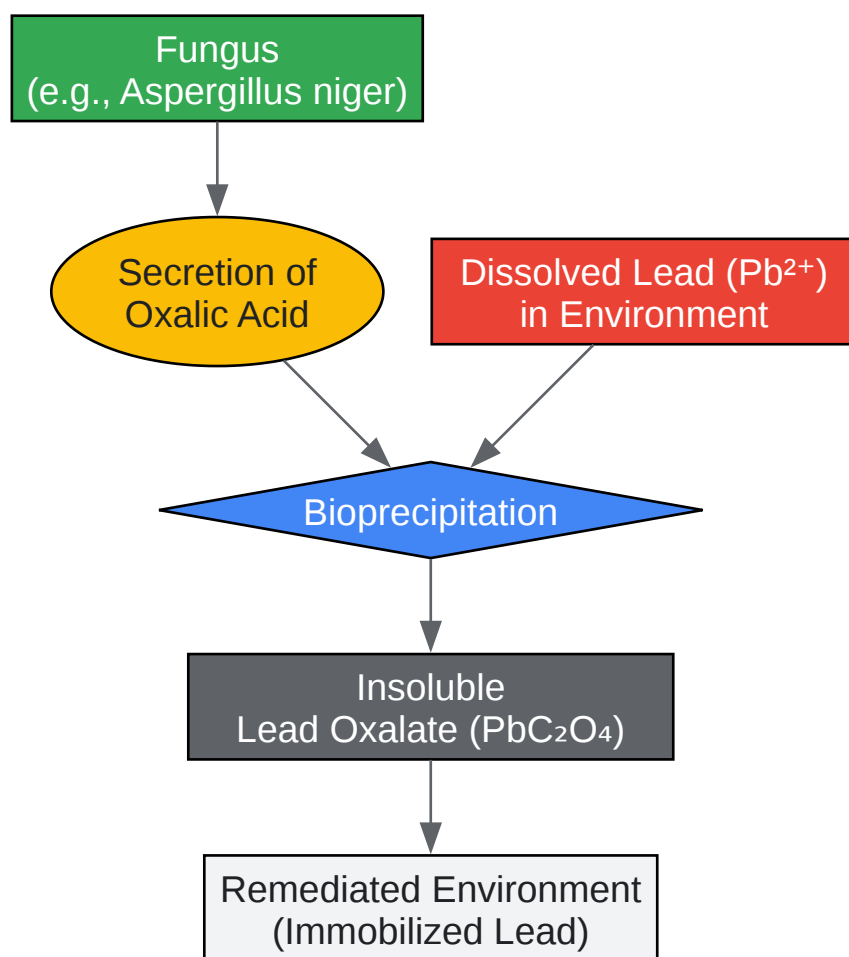
Workflow for Chemical Precipitation of Lead Oxalate



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Caption: Workflow for abiotic lead remediation.

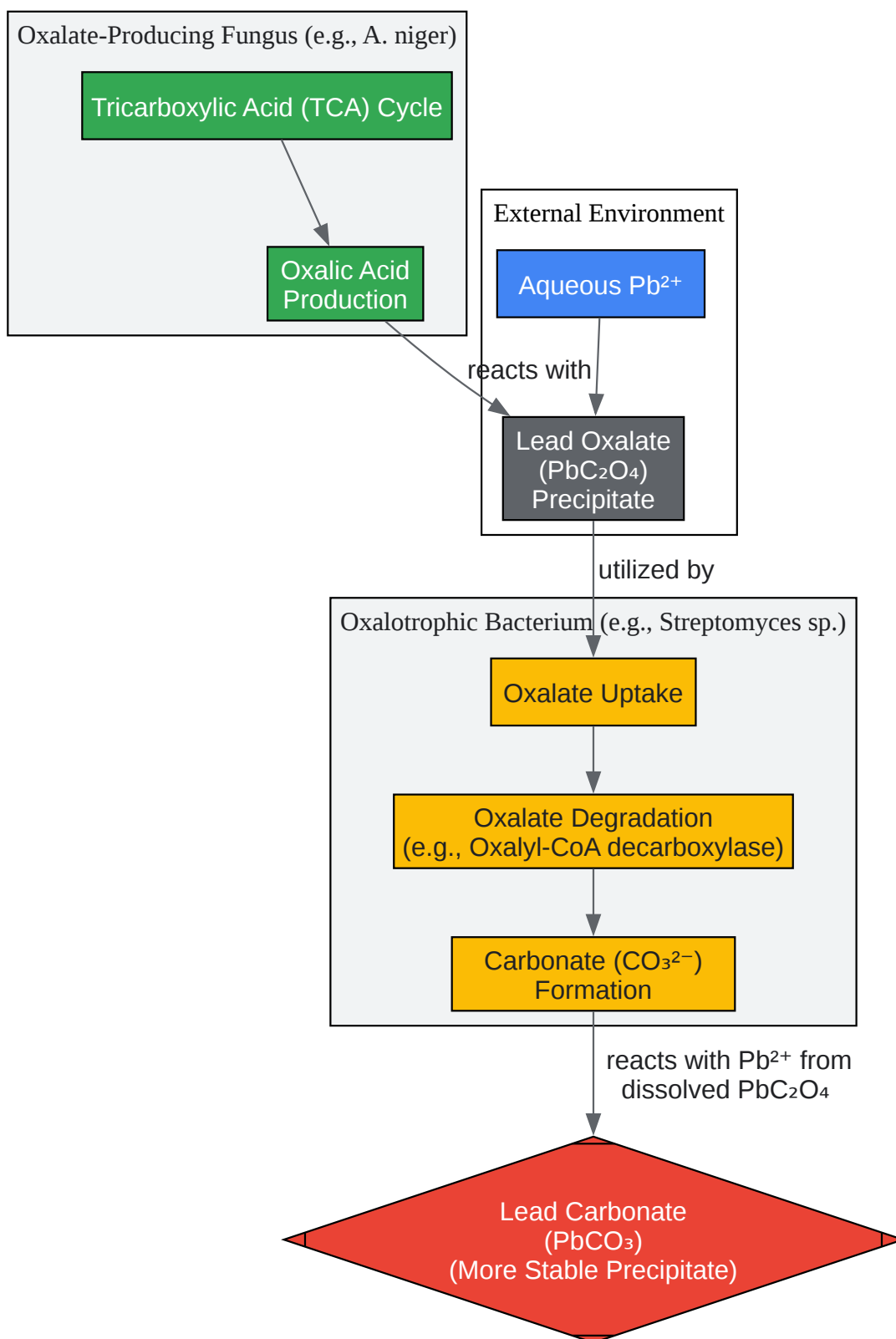
Logical Relationship in Fungal Bioremediation of Lead



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Caption: Fungal bioremediation of lead.

Signaling Pathway for Microbial Lead Transformation



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Caption: Microbial lead transformation pathway.

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References

- 1. researchgate.net [researchgate.net]
- 2. sterc.org [sterc.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. Remediation of lead-contaminated water by geological fluorapatite and fungus *Penicillium oxalicum* - PubMed [pubmed.ncbi.nlm.nih.gov]
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